analytical HPLC method for 8-Fluoroquinoline hydrochloride quantification

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Compound of Interest

Compound Name:	*8-Fluoroquinoline hydrochloride*
CAS No.:	*311346-65-3*
Cat. No.:	*B1440640*

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Abstract

This application note details a robust, reverse-phase HPLC method for the quantification of **8-Fluoroquinoline hydrochloride** (8-FQ[1]·HCl), a critical intermediate in the synthesis of advanced pharmaceutical ingredients (APIs), including potassium-competitive acid blockers (P-CABs) and kinase inhibitors.[1]

The method addresses the primary analytical challenge associated with 8-FQ: peak tailing caused by the interaction between the basic quinoline nitrogen and residual silanols on the stationary phase. By utilizing a low-pH phosphate buffer system and a base-deactivated C18 column, this protocol achieves a Tailing Factor (

) of < 1.2 and high theoretical plate counts.[1] The method is validated according to ICH Q2(R2) guidelines.

Introduction & Chemical Context

8-Fluoroquinoline (CAS: 394-60-5 for free base) is a fused heterocyclic system.[1] In its hydrochloride salt form, it is highly water-soluble but presents specific chromatographic

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difficulties.[1]

- The Analytical Challenge: The quinoline nitrogen is weakly basic (pKa ~3.8 – 4.2 due to the electron-withdrawing fluorine at position 8).[1] On standard silica columns at neutral pH, the protonated nitrogen interacts electrostatically with ionized silanols (

  ), resulting in broad, asymmetric peaks.[1]
- The Solution: This method employs Kinetic Suppression.[1] By lowering the mobile phase pH to 2.5–3.0, we ensure two outcomes:
  - The analyte remains fully protonated (

).[1]
  - The stationary phase silanols remain protonated (

    ), eliminating the cation-exchange mechanism that causes tailing.[1]

Experimental Methodology

Instrumentation & Reagents

- HPLC System: Agilent 1260 Infinity II or Waters Alliance e2695 (or equivalent) with Diode Array Detector (DAD).
- Reagents:
  - Acetonitrile (HPLC Grade).[1]
  - Potassium Dihydrogen Phosphate (

).[1]
  - Orthophosphoric Acid (85%).[1]
  - Water (Milli-Q, 18.2 MΩ).[1]
  - 8-Fluoroquinoline HCl Reference Standard (>99.0% purity).[1]

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Chromatographic Conditions

Parameter	Setting	Rationale
Column	Agilent Zorbax Eclipse XDB-C18 (4.6 x 150 mm, 5 µm) or equivalent End-capped C18.[1]	"Extra Dense Bonding" (XDB) covers silanols, reducing secondary interactions [1].[1]
Mobile Phase A	20 mM Phosphate Buffer, pH 2.5.	Low pH suppresses silanol ionization.[1]
Mobile Phase B	Acetonitrile (ACN).[1][2]	Sharpens peaks for aromatic heterocycles better than Methanol.[1]
Mode	Isocratic (75% A : 25% B).	8-FQ is a small molecule; isocratic elution provides stable baselines and reproducibility.[1]
Flow Rate	1.0 mL/min.[1][2]	Standard backpressure balance.[1]
Temperature	30°C.	Improves mass transfer and peak symmetry.[1]
Detection	UV @ 235 nm (Reference: 360 nm).[1]	235 nm targets the strong transition of the quinoline ring.
Injection Vol.	10 µL.	Prevents column overload.[1]

Preparation of Solutions

- Buffer Preparation: Dissolve 2.72 g of

  in 1000 mL water. Adjust pH to 2.5 ± 0.05 using dilute Orthophosphoric acid.[1] Filter through 0.45 µm nylon membrane.[3]

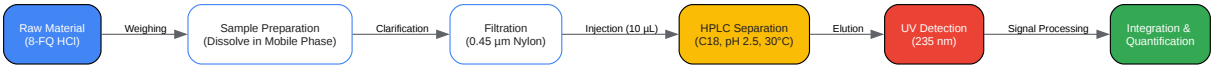
- Standard Stock Solution (1.0 mg/mL): Weigh 50 mg of 8-FQ·HCl into a 50 mL volumetric flask. Dissolve in Mobile Phase.

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- Working Standard (0.1 mg/mL): Dilute 5.0 mL of Stock Solution to 50 mL with Mobile Phase.

Analytical Workflow Visualization

The following diagram illustrates the logical flow of the analytical procedure, from sample preparation to data processing.



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Figure 1: Step-by-step analytical workflow for 8-Fluoroquinoline quantification.

Method Validation (ICH Q2 R2 Compliance)

This method must be validated to demonstrate it is "fit for purpose" [2].

Specificity

- Protocol: Inject Mobile Phase (Blank), Placebo (if formulation), and Standard.
- Acceptance: No interfering peaks at the retention time of 8-FQ (~4.5 - 5.5 min). Peak purity index (via DAD) > 990.[1]

Linearity

- Protocol: Prepare 5 concentrations: 50%, 75%, 100%, 125%, and 150% of target concentration (0.1 mg/mL).
- Data: Plot Concentration (x) vs. Peak Area (y).
- Acceptance: Correlation coefficient (

)

  .[1]

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Precision (Repeatability)

- Protocol: 6 replicate injections of the 100% Working Standard.
- Acceptance: % RSD of Peak Area

  .[1][4]

Accuracy (Recovery)

- Protocol: Spike known amounts of 8-FQ·HCl into a placebo matrix at 80%, 100%, and 120% levels.
- Acceptance: Mean recovery between 98.0% and 102.0%.[1]

Robustness (Design of Experiment)

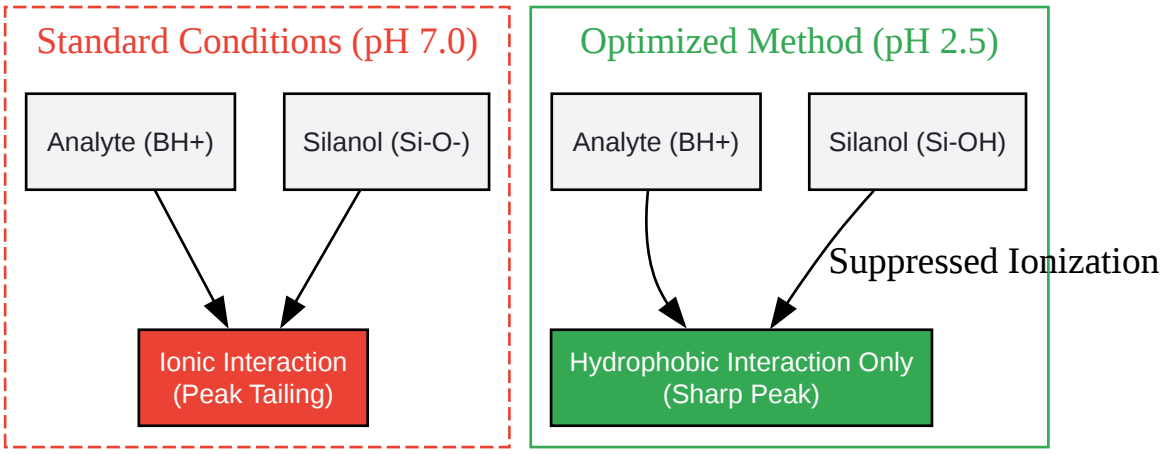
Small deliberate changes to parameters to ensure method stability.

Parameter	Variation	Expected Result
Flow Rate	0.9 to 1.1 mL/min	Retention time shift only; Resolution maintains.
pH	2.3 to 2.7	Peak symmetry ( ) remains < 1.[1]5.
Column Temp	25°C to 35°C	Minor retention shift.

Mechanism of Separation & Troubleshooting

Understanding the interaction between the analyte and the column is vital for troubleshooting.

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Figure 2: Comparison of separation mechanisms. Low pH suppresses silanol ionization, preventing tailing.

Troubleshooting Guide

- High Backpressure: Check the inline filter. Phosphate buffers can precipitate in high % ACN if not mixed properly.[1] Always premix or use a gradient pump with proper mixing capabilities.[1]
- Split Peaks: The sample solvent might be too strong.[1] Ensure the sample is dissolved in the Mobile Phase, not pure Acetonitrile.
- Retention Time Drift: Check pH of the buffer. A shift of 0.1 pH units can affect the ionization equilibrium of the quinoline ring [3].

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